

3-Fluoroisatoic anhydride physical and chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Fluoroisatoic anhydride

Cat. No.: B065496

[Get Quote](#)

An In-depth Technical Guide to 3-Fluoroisatoic Anhydride

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the physical, chemical, and reactive properties of **3-Fluoroisatoic anhydride**. It is intended to serve as a technical resource, offering detailed data, experimental protocols, and visualizations to support research and development activities.

Introduction

3-Fluoroisatoic anhydride, systematically named 8-fluoro-1H-3,1-benzoxazine-2,4-dione, is a fluorinated heterocyclic compound with the chemical formula $C_8H_4FNO_3$.^[1] It belongs to the isatoic anhydride class of molecules, which are notable for their utility as versatile building blocks in organic synthesis. The presence of a fluorine atom on the aromatic ring significantly influences the molecule's electronic properties, reactivity, and potential biological activity, making it a compound of interest in medicinal chemistry and materials science.^{[1][2]} This guide summarizes its known properties, synthetic routes, and chemical behavior.

Physical and Chemical Properties

Quantitative data for **3-Fluoroisatoic anhydride** and its parent compound, isatoic anhydride, are presented below for comparison. Data for the specific 3-fluoro isomer is limited in publicly

available literature; where unavailable, this is noted.

Table 1: General and Physical Properties

Property	Value (3-Fluoroisatoic Anhydride)	Value (Isatoic Anhydride)	Reference
CAS Number	174463-53-7	118-48-9	[1][3]
Molecular Formula	C ₈ H ₄ FNO ₃	C ₈ H ₅ NO ₃	[1][3]
Molecular Weight	181.12 g/mol	163.13 g/mol	[1][3]
Appearance	Light brown solid	Tan solid / Grey powder	[2][3]
Melting Point	Data not available	243 °C (with decomposition)	[3]
Boiling Point	Data not available	290.19 °C	[4]
Density	1.503 g/cm ³	1.52 g/cm ³	[4][5]
Solubility	Soluble in DMSO	Miscible in water, hot alcohol, acetone; Insoluble in ether, benzene, chloroform	[3][6]

Table 2: Spectroscopic and Computational Data

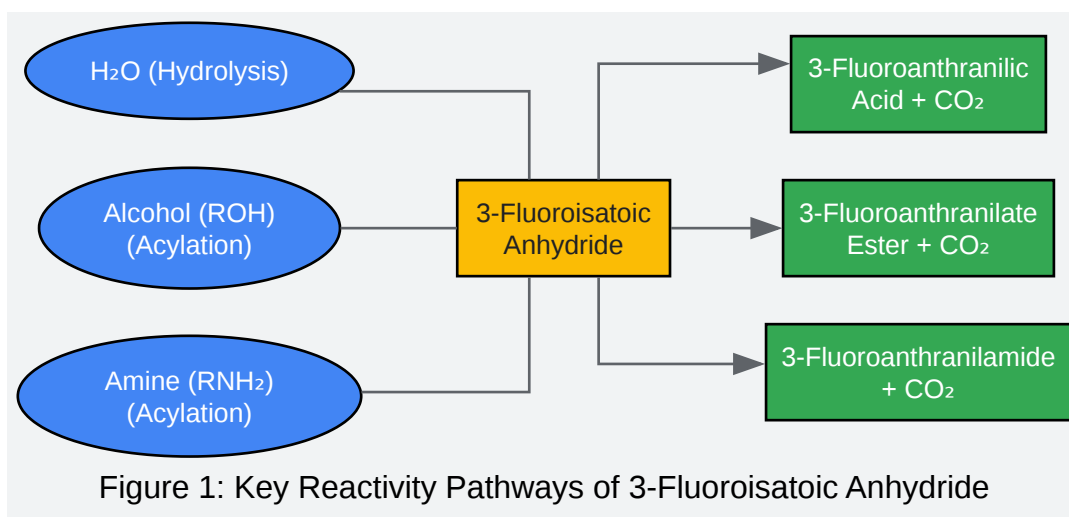
Property	Value / Expected Features (3-Fluoroisatoic Anhydride)	Reference
IR Spectroscopy	Expected to show two distinct C=O stretching peaks characteristic of anhydrides (asymmetric and symmetric stretches), typically between 1700-1900 cm ⁻¹ . A C-O stretching peak is also expected between 1000-1300 cm ⁻¹ .	[7]
¹ H NMR	Aromatic protons will exhibit complex splitting patterns due to H-H and H-F coupling. The N-H proton is expected as a broad singlet.	[6][8]
¹³ C NMR	Two carbonyl carbons are expected in the 150-170 ppm range. Aromatic carbons will show splitting due to C-F coupling.	[8]
Mass Spectrometry	Expected molecular ion peak [M] ⁺ at m/z = 181.0175.	[9]
InChI Key	IERJBARKMJORGI-UHFFFAOYSA-N	[1]

Chemical Reactivity and Experimental Protocols

3-Fluoroisatoic anhydride is a reactive intermediate capable of undergoing various chemical transformations, primarily involving nucleophilic attack on its carbonyl centers.[1]

Key Reactions:

- Hydrolysis: In the presence of water or alkaline conditions, the anhydride ring opens to form 3-fluoroanthranilic acid and releases carbon dioxide.[1][10]
- Acylation: It readily reacts with nucleophiles such as alcohols and amines to yield the corresponding esters and amides of 3-fluoroanthranilic acid.[1] This reaction is a cornerstone of its use in synthesis.
- Electrophilic Aromatic Substitution: The fluorine atom and the anhydride moiety influence the reactivity of the benzene ring in substitution reactions.[1]
- Ring Transformation: Reactions with active methylene compounds can lead to the formation of hydroxyquinolinone derivatives.[10]



[Click to download full resolution via product page](#)

Figure 1: Key Reactivity Pathways of **3-Fluoroisatoic Anhydride**

Synthesis Methodologies

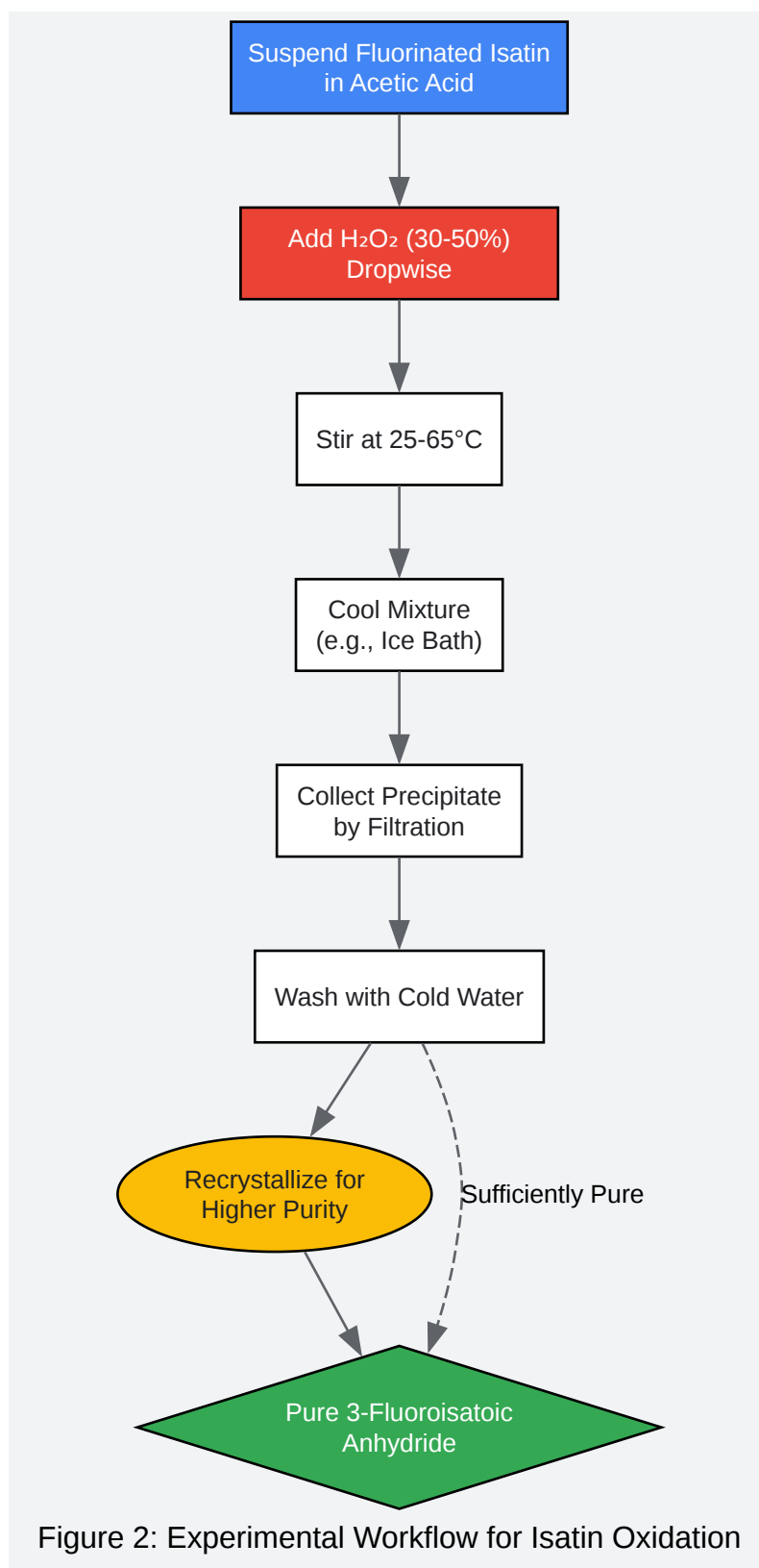
Several synthetic routes to isatoic anhydrides have been reported. The methods applicable to the 3-fluoro derivative generally involve cyclization or oxidation strategies.

Method 1: Oxidation of Fluorinated Isatin

A common and effective method involves the oxidative ring expansion of a corresponding fluorinated isatin.[1]

Experimental Protocol:

- Suspension: Suspend the appropriate fluorinated isatin (e.g., 3-fluoroisatin) in a carboxylic acid solvent, such as glacial acetic acid.[\[1\]](#)
- Oxidation: Add an oxidizing agent, typically a 30-50% aqueous solution of hydrogen peroxide, dropwise to the suspension. A catalyst like sulfuric acid may be used.[\[1\]](#)
- Reaction Conditions: Maintain the reaction temperature between 25-65°C and stir for a sufficient duration (e.g., 1-2 hours).[\[1\]](#)
- Isolation: Cool the reaction mixture. The crystalline **3-Fluoroisatoic anhydride** product precipitates out of the solution.
- Purification: Collect the product by filtration or centrifugation and wash with cold water. Further purification can be achieved by recrystallization.[\[1\]](#)



[Click to download full resolution via product page](#)

Figure 2: Experimental Workflow for Isatin Oxidation

Other Synthetic Routes:

- From Anthranilic Acid: The classical synthesis involves the reaction of the corresponding anthranilic acid (3-fluoroanthranilic acid) with phosgene or a phosgene equivalent.[\[1\]](#)[\[11\]](#)
- From Fluoroindole: Synthesis can be achieved through the oxidation and rearrangement of a 7-fluoroindole precursor.[\[1\]](#)
- Palladium-Catalyzed Carbonylation: This modern approach uses a palladium catalyst to carbonylate a 2-iodo-6-fluoroaniline starting material.[\[1\]](#)

Applications in Research and Drug Development

3-Fluoroisatoic anhydride is a valuable reagent with applications across several scientific domains:

- Organic Synthesis: It serves as a precursor for a wide range of complex, fluorinated organic molecules and heterocyclic structures like quinazolines and benzodiazepines.[\[1\]](#)[\[12\]](#)
- Pharmaceutical Development: The compound is used to synthesize novel bioactive molecules. The fluorine substituent can enhance metabolic stability, binding affinity, and other pharmacokinetic properties of drug candidates.[\[1\]](#)[\[2\]](#)
- Agrochemicals: It is a building block for creating new pesticides and herbicides with potentially improved efficacy.[\[2\]](#)
- Materials Science: Its reactive nature allows for its incorporation into polymers and coatings to develop advanced materials with enhanced durability and specific chemical properties.[\[1\]](#)[\[2\]](#)

Safety and Handling

While a specific safety data sheet (SDS) for **3-Fluoroisatoic anhydride** is not widely available, data for related anhydrides and isatoic anhydride itself indicate that caution is required.

- Hazards: Anhydrides are generally irritants and can be corrosive. They may cause skin irritation, serious eye damage, and respiratory irritation. They can react violently with water.

- Precautions:
 - Handle in a well-ventilated area or fume hood.[13]
 - Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[13]
 - Avoid breathing dust or vapors.
 - Keep away from moisture and incompatible materials like strong oxidizing agents and bases.[13][14]
- Storage: Store in a tightly closed container in a cool, dry place, potentially under an inert atmosphere due to its hygroscopic nature. A recommended storage temperature is between 0-8°C.[2]

This guide is intended for informational purposes only. Always consult a comprehensive and current Safety Data Sheet (SDS) before handling this chemical and follow all institutional safety protocols.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy 3-Fluoroisatoic anhydride | 174463-53-7 [smolecule.com]
- 2. chemimpex.com [chemimpex.com]
- 3. Isatoic Anhydride | C₈H₅NO₃ | CID 8359 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. lbaochemicals.com [lbaochemicals.com]
- 5. 3-FLUOROISATOIC ANHYDRIDE - Safety Data Sheet [chemicalbook.com]
- 6. 5-Fluoroisatonic anhydride | 321-69-7 [chemicalbook.com]
- 7. spectroscopyonline.com [spectroscopyonline.com]

- 8. organicchemistrydata.org [organicchemistrydata.org]
- 9. 5-Fluoroisatoic anhydride | C₈H₄FNO₃ | CID 288560 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. Isatoic anhydride - Wikipedia [en.wikipedia.org]
- 11. Organic Syntheses Procedure [orgsyn.org]
- 12. SYNTHESIS OF ISATOIC ANHYDRIDE DERIVATIVES | Chemistry of Heterocyclic Compounds [hgs.osi.lv]
- 13. fishersci.com [fishersci.com]
- 14. synquestlabs.com [synquestlabs.com]
- To cite this document: BenchChem. [3-Fluoroisatoic anhydride physical and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b065496#3-fluoroisatoic-anhydride-physical-and-chemical-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com